Technical Guide: Vilsmeier-Haack Formylation of 1-Methylpyrazole

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Compound of Interest

Compound Name:	*4-chloro-1-methyl-1H-pyrazole-5-carbaldehyde*
CAS No.:	*902837-61-0*
Cat. No.:	*B1353379*

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Executive Summary

The regioselective formylation of 1-methylpyrazole to synthesize 1-methylpyrazole-4-carbaldehyde is a cornerstone transformation in medicinal chemistry. This heterocyclic aldehyde serves as a critical scaffold for kinase inhibitors, anti-inflammatory agents, and agrochemicals.[1]

This guide provides a rigorous technical analysis of the Vilsmeier-Haack reaction applied to 1-methylpyrazole. Unlike generic protocols, this document focuses on the mechanistic drivers of regioselectivity, process safety parameters for scale-up, and self-validating experimental workflows.

Mechanistic Underpinnings & Regioselectivity[2]

The Electrophilic Engine

The Vilsmeier-Haack reaction relies on the in situ generation of a chloroiminium ion (the Vilsmeier reagent), a potent electrophile formed by the reaction of

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-dimethylformamide (DMF) with phosphorus oxychloride (

).[2]

Why Position 4?

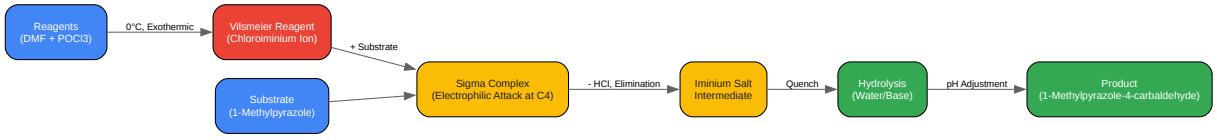
In 1-methylpyrazole, the regioselectivity is governed by the electronic distribution of the heteroaromatic ring:

- Position 3 & 5: These carbons are adjacent to the nitrogen atoms, which exert an inductive electron-withdrawing effect, reducing nucleophilicity.
- Position 4: This position is electronically most similar to benzene but enriched by the

  -excessive nature of the azole ring. It acts as the "soft" nucleophile, readily attacking the "hard" chloroiminium electrophile.

Reaction Pathway Visualization

The following diagram details the transformation from reagent formation to the final hydrolytic release of the aldehyde.



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Figure 1: Mechanistic pathway of Vilsmeier-Haack formylation showing reagent generation, electrophilic substitution, and hydrolysis.[3]

Strategic Process Design

Stoichiometry & Reagents

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- Phosphorus Oxychloride (

  ): Acts as the dehydrating agent. A slight excess (1.2 – 3.0 eq) is recommended to drive full conversion of the DMF to the active reagent.

- DMF: Serves dual roles as the reagent source of the formyl carbon and the solvent. For scale-up, using DMF in excess (5–10 volumes) ensures homogeneity and heat dissipation.

Critical Process Parameters (CPPs)

Parameter	Recommended Range	Scientific Rationale
Reagent Formation Temp	to	The reaction of DMF and is highly exothermic. Controlling this prevents thermal decomposition of the Vilsmeier reagent.[2][4]
Reaction Temperature	-	While the attack initiates at RT, heating is required to drive the formation of the iminium salt to completion for pyrazoles.
Quenching pH		The iminium salt is stable in acid. Neutralization (typically with Sodium Acetate or Carbonate) is required to hydrolyze the salt to the aldehyde.
Atmosphere	Inert (or)	The Vilsmeier reagent is moisture-sensitive.[2] Humidity degrades the active electrophile, reducing yield.

Detailed Experimental Protocol

This protocol is designed for a 10 mmol scale but is linear for scale-up provided cooling capacity is adjusted.

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Materials

- 1-Methylpyrazole (10 mmol, 0.82 g)
- (12 mmol, 1.84 g, 1.2 eq)
- Anhydrous DMF (5 mL, ~5-6 volumes)
- Sodium Acetate (sat. aq.) or Sodium Bicarbonate[2]

Step-by-Step Methodology

Phase 1: Generation of the Vilsmeier Reagent

- Charge anhydrous DMF into a dry round-bottom flask equipped with a magnetic stir bar and an inert gas inlet.
- Cool the system to

  using an ice/salt bath.
- Add

  dropwise over 15–20 minutes.
  - Checkpoint: The solution should turn pale yellow/viscous. Ensure internal temperature does not exceed

    .

Phase 2: Formylation Reaction 4. Add 1-methylpyrazole dropwise to the cold Vilsmeier reagent. 5. Allow the mixture to warm to room temperature (RT) over 30 minutes. 6. Heat the reaction mixture to

for 4–6 hours.

- Monitoring: Use TLC (EtOAc/Hexane 1:1) or LC-MS. The iminium intermediate may not be visible on TLC; look for the disappearance of starting material.

Phase 3: Hydrolysis & Workup 7. Cool the reaction mixture to RT. 8. Safety Critical: Pour the reaction mixture slowly onto crushed ice (approx. 50 g) with vigorous stirring. The hydrolysis of

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excess

is exothermic. 9. Neutralize the solution to pH 7–8 using saturated Sodium Acetate or Sodium Bicarbonate solution.

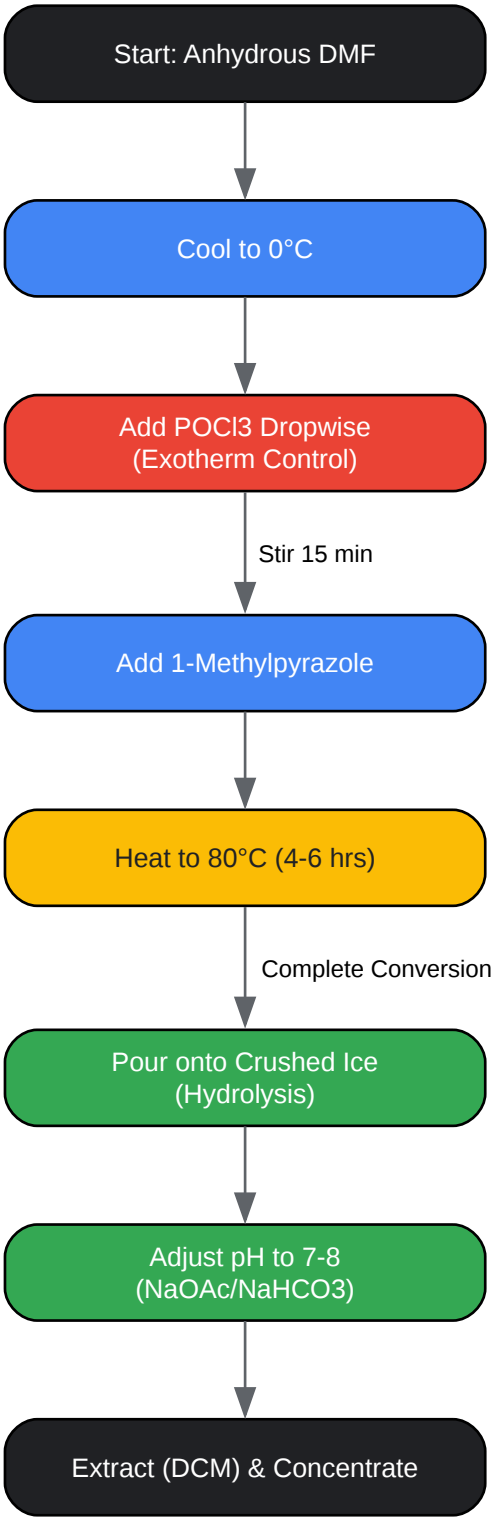
- Observation: The product may precipitate as a solid or oil out.
- Extract with Dichloromethane (DCM) or Ethyl Acetate (

  mL).
- Wash combined organics with brine, dry over

  , and concentrate in vacuo.

Workflow Diagram

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Figure 2: Step-by-step experimental workflow for the synthesis of 1-methylpyrazole-4-carbaldehyde.

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Troubleshooting & Safety Analysis

Common Failure Modes

Issue	Probable Cause	Corrective Action
Low Yield	Moisture in DMF or glassware.	Use freshly distilled DMF or molecular sieves; ensure atmosphere.
Tarry Residue	Overheating during reagent formation.[5]	Strictly maintain during addition.
No Product on TLC	Incomplete hydrolysis.	The iminium salt is water-soluble. Ensure pH is adjusted to >7 to release the neutral aldehyde before extraction.
Runaway Exotherm	Fast addition of or Water.	Use a dropping funnel for ; quench onto ice, never water into acid.

Safety Hazards (Thermal & Chemical)

- Vilsmeier Reagent Instability: The chloroiminium salt can decompose violently at high temperatures if not stabilized by the substrate or solvent. Avoid heating the reagent alone above [1].
- POCl3 Hydrolysis: Reacts explosively with water.[2] All glassware must be dry. Quenching generates large volumes of HCl gas; perform in a fume hood.

Applications in Drug Discovery

1-Methylpyrazole-4-carbaldehyde is a versatile "handle" for further functionalization:

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- Reductive Amination: Synthesis of amine-linked kinase inhibitors.
- Knoevenagel Condensation: Formation of acrylonitrile derivatives.
- Oxidation: Conversion to 1-methylpyrazole-4-carboxylic acid, a bioisostere for benzoic acid in various pharmacophores.

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